

N-carbamoylaspartic acid role in pyrimidine biosynthesis pathway

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Compound of Interest

Compound Name: *N*-carbamoylaspartic acid

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An In-Depth Technical Guide on the Role of **N-Carbamoylaspartic Acid** in the Pyrimidine Biosynthesis Pathway

Audience: Researchers, Scientists, and Drug Development Professionals

Abstract

The de novo pyrimidine biosynthesis pathway is a fundamental metabolic process responsible for the production of nucleotide bases required for DNA and RNA synthesis. **N-carbamoylaspartic acid** is a critical intermediate in this pathway, standing at a key regulatory junction. This technical guide provides a comprehensive overview of the role of **N-carbamoylaspartic acid**, including its synthesis, enzymatic conversion, and the intricate regulatory mechanisms that govern its flux. We present quantitative data on enzyme kinetics, detailed experimental protocols for key assays, and visual representations of the pathway and its regulation to serve as a valuable resource for researchers and professionals in drug development.

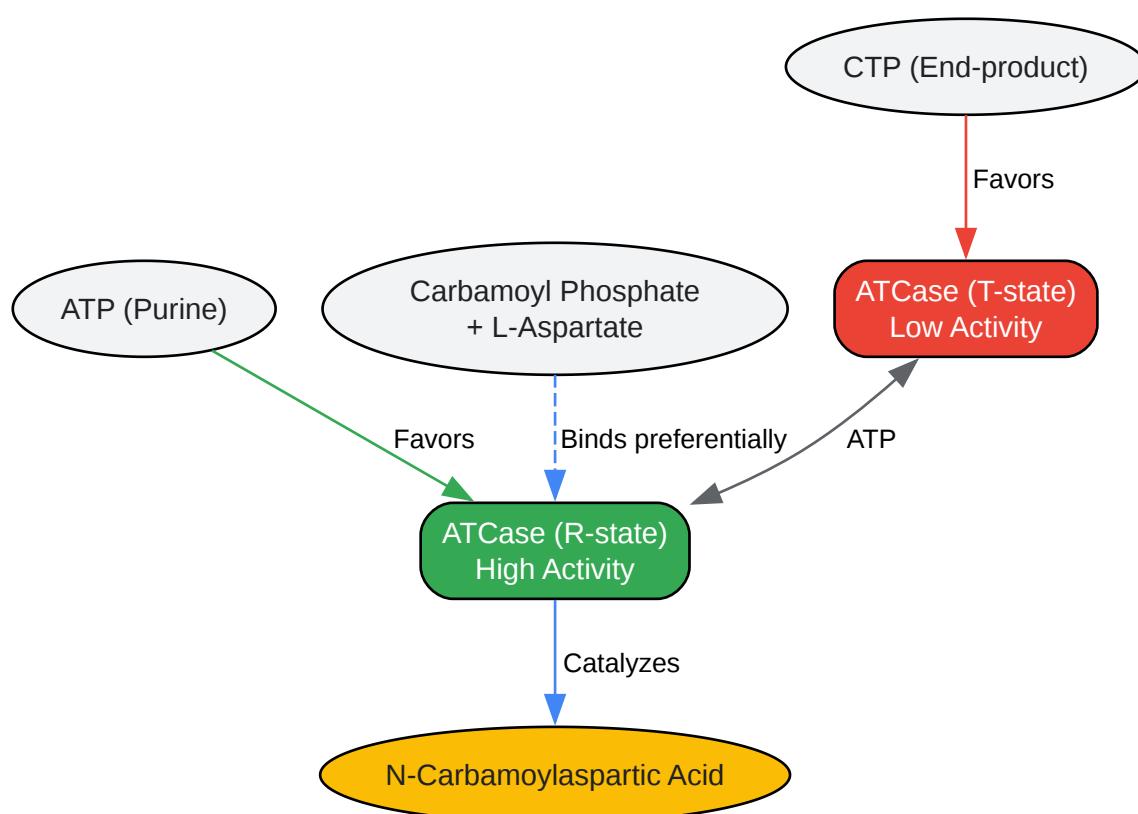
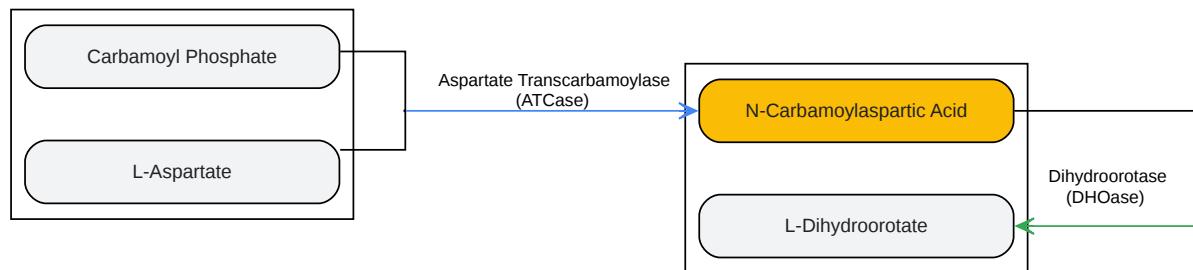
Introduction

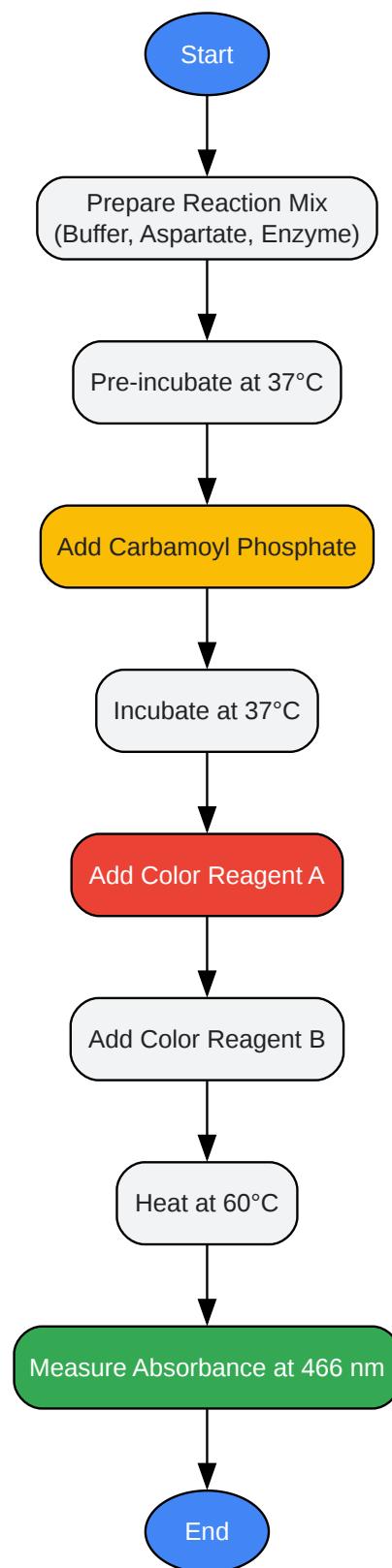
The synthesis of pyrimidine nucleotides is essential for cellular proliferation and viability. The de novo pathway, conserved across many species, builds the pyrimidine ring from simple precursors such as bicarbonate, ammonia, and aspartate. **N-carbamoylaspartic acid** (also known as carbamoyl-L-aspartate) is the second intermediate in this multi-step pathway. Its formation is a committed step and is subject to stringent allosteric regulation, making the

enzymes involved in its synthesis and consumption attractive targets for therapeutic intervention in areas such as oncology and immunology.

The Core Pathway: Synthesis and Conversion of N-Carbamoylaspartic Acid

N-carbamoylaspartic acid is synthesized from L-aspartate and carbamoyl phosphate in a reaction catalyzed by the enzyme aspartate transcarbamoylase (ATCase). This reaction marks the committed step in pyrimidine biosynthesis. Subsequently, **N-carbamoylaspartic acid** is cyclized by dihydroorotase (DHOase) to form L-dihydroorotate. In mammals, ATCase and DHOase, along with carbamoyl phosphate synthetase II (CPSII), form a multifunctional enzyme complex known as CAD.





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